

An In-depth Technical Guide to Mesoridazine-d3

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Compound of Interest

Compound Name: Mesoridazine-d3

Cat. No.: B15597901

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This technical guide provides a comprehensive overview of **Mesoridazine-d3**, a deuterated analog of the phenothiazine antipsychotic, mesoridazine. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its physicochemical properties, mechanism of action, relevant signaling pathways, and analytical methodologies.

Core Data Summary

The fundamental physicochemical properties of **Mesoridazine-d3** and its parent compound, Mesoridazine, are summarized below for easy reference and comparison.

Property	Mesoridazine-d3	Mesoridazine
Chemical Formula	C ₂₁ H ₂₃ D ₃ N ₂ OS ₂	C ₂₁ H ₂₆ N ₂ OS ₂
Molecular Weight	389.59 g/mol	386.57 g/mol [1] [2] [3] [4] [5]
CAS Number (unlabeled)	5588-33-0	5588-33-0 [1] [2] [3]
Synonyms	10-[2-(1-(Methyl-d3)-2-piperidinyl)ethyl]-2-(methylsulfinyl)phenothiazine	10-[2-(1-Methyl-2-piperidinyl)ethyl]-2-(methylsulfinyl)-10H-phenothiazine, Serentil, Thioridazine-2-sulfoxide
Drug Class	Typical Antipsychotic, Phenothiazine	Typical Antipsychotic, Phenothiazine [1]

Mechanism of Action and Signaling Pathways

Mesoridazine functions primarily as an antagonist of dopamine D2 receptors in the central nervous system.[\[6\]](#) By blocking these postsynaptic receptors, it modulates dopaminergic neurotransmission, which is a key therapeutic target in the treatment of schizophrenia. In addition to its potent D2 receptor blockade, mesoridazine also exhibits antagonistic effects at serotonin 5-HT_{2A} receptors.[\[6\]](#)[\[7\]](#) This dual action on both dopamine and serotonin pathways is a characteristic feature of many atypical antipsychotics and is believed to contribute to their efficacy against a broader range of schizophrenia symptoms. The primary signaling cascade affected by mesoridazine's D2 receptor antagonism is the inhibition of adenylyl cyclase, leading to a reduction in intracellular cyclic AMP (cAMP) levels.

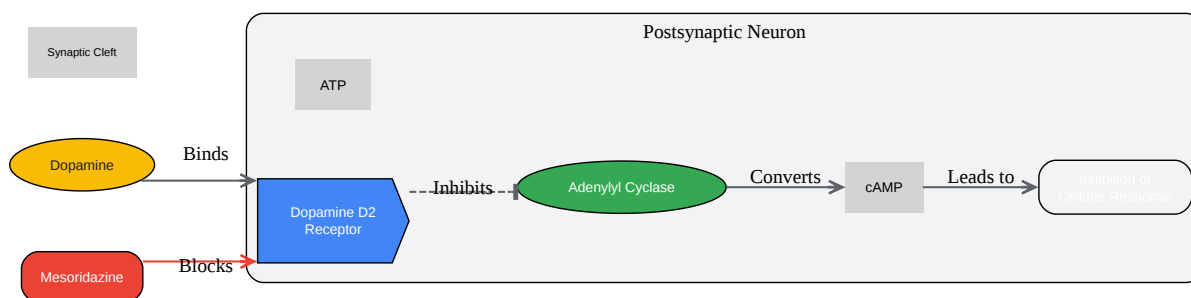
The four major dopamine pathways in the brain are relevant to the therapeutic effects and side effects of antipsychotics like mesoridazine:

- **Mesolimbic Pathway:** Hyperactivity in this pathway is associated with the positive symptoms of schizophrenia (e.g., hallucinations, delusions). Blockade of D2 receptors in this pathway is thought to mediate the antipsychotic effects.
- **Mesocortical Pathway:** A deficit of dopamine in this pathway is linked to the negative and cognitive symptoms of schizophrenia. The impact of D2 antagonists on this pathway is more

complex and may exacerbate these symptoms.

- **Nigrostriatal Pathway:** This pathway is involved in motor control. D2 receptor blockade here can lead to extrapyramidal side effects (EPS), such as parkinsonism and tardive dyskinesia. [8]
- **Tuberoinfundibular Pathway:** Dopamine in this pathway inhibits prolactin release. D2 antagonism can lead to hyperprolactinemia. [8]

Below is a diagram illustrating the general mechanism of action of Mesoridazine at the dopamine D2 receptor.



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Mesoridazine's antagonistic action at the D2 receptor.

Experimental Protocols

The quantification of mesoridazine and its deuterated analog in biological matrices is crucial for pharmacokinetic and metabolic studies. Below are detailed methodologies for common analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS) for Plasma Analysis

This method is suitable for the sensitive detection and quantification of mesoridazine in plasma samples.

1. Sample Preparation (Liquid-Liquid Extraction):

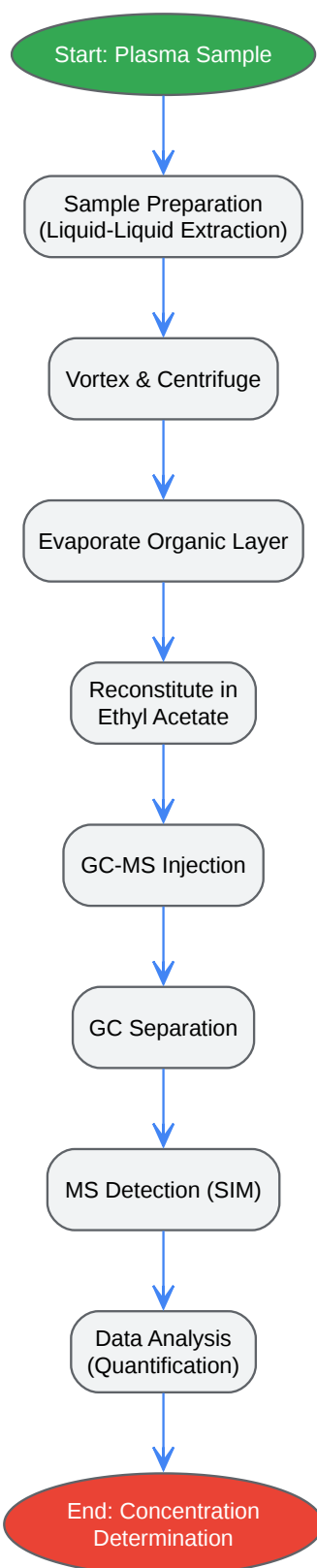
- To 1 mL of plasma, add an internal standard (e.g., a structurally similar compound not present in the sample).
- Add 1 mL of a suitable buffer (e.g., phosphate buffer, pH 9.0) and vortex for 30 seconds.
- Add 5 mL of an organic extraction solvent (e.g., a mixture of n-hexane and isoamyl alcohol, 99:1 v/v).
- Vortex for 2 minutes and centrifuge at 3000 rpm for 10 minutes.
- Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of ethyl acetate for GC-MS analysis.

2. GC-MS Conditions:

- Gas Chromatograph: Agilent 6890N or similar.
- Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 280°C.
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 1 minute.
 - Ramp 1: 20°C/min to 280°C, hold for 5 minutes.
- Mass Spectrometer: Agilent 5973N or similar.
- Ionization Mode: Electron Ionization (EI) at 70 eV.

- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions for **Mesoridazine-d3** and the internal standard.

Below is a workflow diagram for the GC-MS analysis of **Mesoridazine-d3**.



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Workflow for GC-MS analysis of **Mesoridazine-d3**.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Plasma Analysis

LC-MS/MS offers high specificity and sensitivity and is a preferred method for bioanalytical studies.^[3]

1. Sample Preparation (Protein Precipitation):

- To 100 µL of rat plasma, add 200 µL of acetonitrile containing the internal standard (e.g., chlorpromazine).^[3]
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at 13,000 rpm for 10 minutes.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

2. LC-MS/MS Conditions:

- Liquid Chromatograph: Shimadzu UFLC or similar.
- Column: Reversed-phase C18 column (e.g., 50 mm x 2.1 mm, 5 µm).
- Mobile Phase A: 10 mM ammonium formate in water.^[3]
- Mobile Phase B: Acetonitrile.^[3]
- Gradient Elution: A linear gradient from 2% to 98% mobile phase B over a short time frame (e.g., 2-3 minutes).^[3]
- Flow Rate: 0.3 mL/min.
- Mass Spectrometer: API 4000 triple quadrupole or similar.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Acquisition Mode: Multiple Reaction Monitoring (MRM).

- Mesoridazine Transition: m/z 387 > 126.[3]
- Internal Standard (Chlorpromazine) Transition: m/z 319 > 86.[3]

This technical guide provides foundational information for researchers working with **Mesoridazine-d3**. For specific applications, further optimization of the described protocols may be necessary.

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